

Unveiling Bictegravir's Journey: A Comparative Pharmacokinetic Analysis Across Diverse Patient Populations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bictegravir-d5*

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A comprehensive analysis of bictegravir, a cornerstone integrase strand transfer inhibitor (INSTI) in HIV-1 therapy, reveals distinct pharmacokinetic profiles across various patient populations. This guide synthesizes data from multiple clinical studies, offering researchers, scientists, and drug development professionals a clear, comparative overview of bictegravir levels in adults, pediatric patients, pregnant women, and individuals with renal or hepatic impairment. The findings underscore the importance of considering patient-specific factors in understanding the disposition of this critical antiretroviral agent.

Quantitative Pharmacokinetic Parameters of Bictegravir

The following table summarizes the key pharmacokinetic (PK) parameters of bictegravir—maximum plasma concentration (C_{max}), area under the plasma concentration-time curve (AUC), and trough concentration (C_{trough})—across different patient populations. These data are crucial for assessing drug exposure and ensuring therapeutic efficacy and safety.

Patient Population	Sub-population	Dose	Cmax (ng/mL)	AUC (µg·h/mL)	Ctrough (ng/mL)	Key Observations & References
Healthy Adults	General	50 mg	6150	102	2610	Baseline pharmacokinetic profile.
Adults with HIV-1	General	50 mg	~6560	~115	~2324	Similar profile to healthy adults. [1]
Pregnant Women with HIV-1	Second Trimester	50 mg	-	46-59% lower vs. postpartum	62-74% lower vs. postpartum	Total bicitegravir exposure is significantly lower during pregnancy. [2] [3] [4]
Third Trimester	50 mg	19% lower vs. postpartum	35-59% lower vs. postpartum	49-74% lower vs. postpartum	Despite lower concentrations, levels remain above the protein-adjusted 95% effective concentration. [2] [3] [4] [5]	

Pediatric Patients with HIV-1	Adolescents (12 to <18 yrs, ≥35 kg)	50 mg	-	-	35% lower vs. adults	Lower trough concentrations were not considered clinically significant. [6]
Children (6 to <12 yrs, ≥25 kg)	50 mg	53% higher vs. adults	-	11% lower vs. adults	Higher Cmax compared to adults. [6] [7]	
Children (≥2 yrs, 14 to <25 kg)	30 mg	High	Similar to children ≥25 kg	Lower vs. adults	Higher Cmax likely due to higher dose on a mg/kg basis. [6] [8] [9]	
Patients with Renal Impairment	Severe (CrCl 15-29 mL/min)	75 mg (single dose)	-	~27% lower vs. normal renal function	-	No clinically relevant differences in free bicitegravir AUC were observed. [10]
End-Stage Renal Disease (on	50 mg	-	-	Lower vs. normal renal function	Trough concentrations remained	

Hemodialy
sis)

4- to 7-fold
higher than
the protein-
adjusted
95%
effective
concentrati
on.[11]

Patients
with
Hepatic
Impairment

Moderate
(Child-
Pugh Class
B)

75 mg
(single
dose)

-

~41%
lower vs.
normal
hepatic
function

-

Free
bictegravir
AUC was
only 23%
lower, and
no dose
adjustment
is recomen
ded for
mild or
moderate
impairment
.[10][12]
[13][14]

Severe
(Child-
Pugh Class
C)

-

-

-

-

Bictegravir
has not
been
studied in
this
population
and is not
recommen
ded.[12]
[13][14]

Elderly
Patients

Japanese
Males

50 mg

Similar to
younger
adults

Similar to
younger
adults

Similar to
younger
adults

Age did not
significan
tly affect

with HIV-1
(≥50 years)

bictegravir
pharmacokinetics in
this study.
[\[1\]](#)[\[15\]](#)

					Physiologically-based pharmacokinetic modeling predicts up to a 40% increase in exposure with aging, not deemed clinically significant. [16] [17]
Mixed Population (55-85 years)	50 mg	Unchanged vs. younger adults	Unchanged vs. younger adults	Unchanged vs. younger adults	

Experimental Protocols

Quantification of Bictegravir in Human Plasma via LC-MS/MS

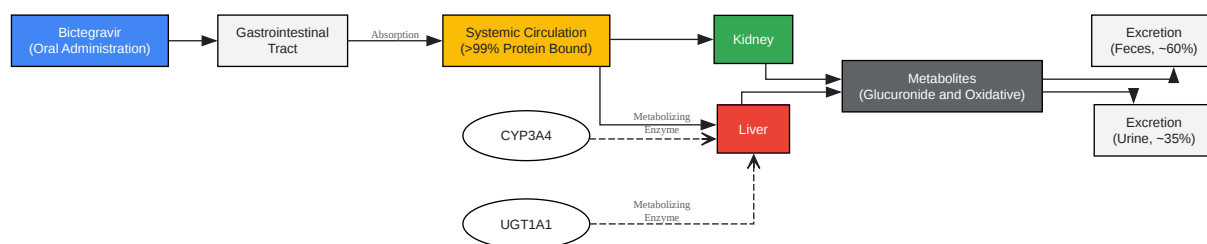
The determination of bictegravir concentrations in human plasma is predominantly achieved through validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. A typical protocol involves the following steps:

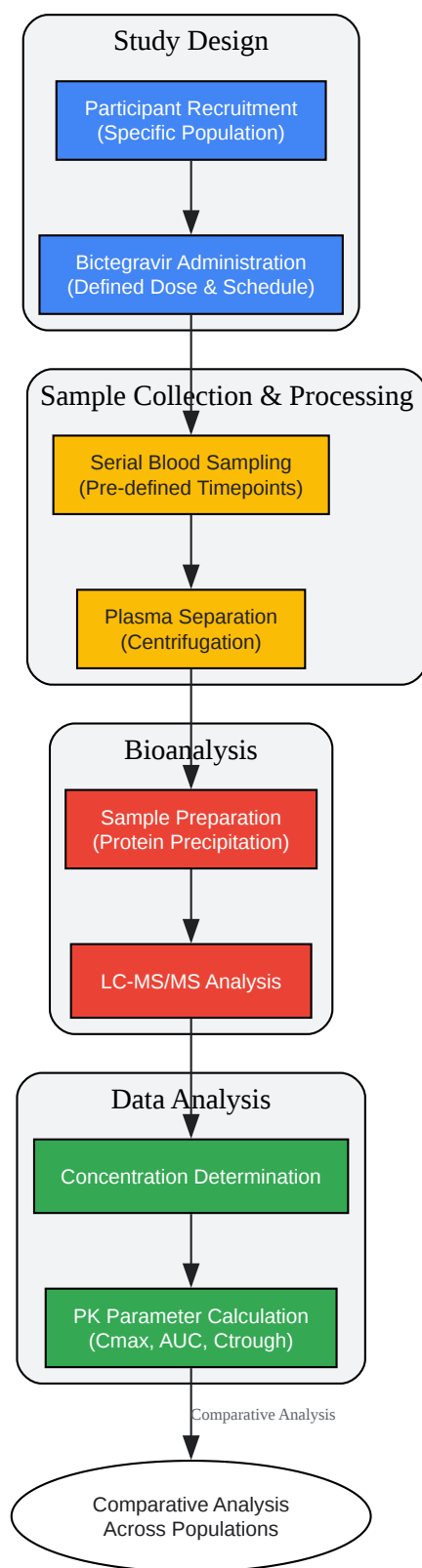
- **Sample Preparation:** A small volume of human plasma (e.g., 50 µL) is subjected to protein precipitation.[\[18\]](#)[\[19\]](#) This is accomplished by adding a precipitating agent, such as acetonitrile, which also contains an internal standard for quantification.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- **Centrifugation:** The mixture is vortexed and then centrifuged to pellet the precipitated proteins.

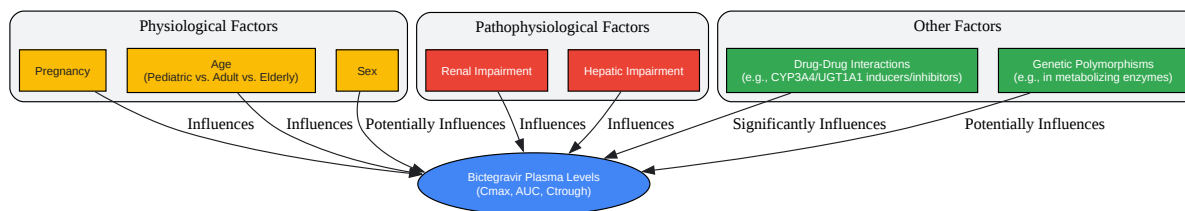
- **Extraction:** The resulting supernatant, containing bictegravir and the internal standard, is carefully collected.[\[20\]](#)
- **Chromatographic Separation:** The extract is injected into a liquid chromatography system. Separation is achieved on a C18 reverse-phase column using an isocratic or gradient mobile phase, typically consisting of a mixture of acetonitrile and water with a modifier like formic acid.[\[18\]](#)[\[19\]](#)
- **Mass Spectrometric Detection:** The column eluent is introduced into a tandem mass spectrometer. The instrument is operated in positive ion mode, and bictegravir and the internal standard are detected using multiple reaction monitoring (MRM).[\[18\]](#)[\[20\]](#) The transition of the parent ion to a specific product ion is monitored for each compound to ensure specificity and sensitivity.
- **Quantification:** A calibration curve is generated using standards of known bictegravir concentrations, and the concentration in the plasma samples is determined by comparing the peak area ratio of bictegravir to the internal standard against this curve. The dynamic range of these assays is typically wide, for instance, from 1 to 10,000 ng/mL.[\[18\]](#)[\[19\]](#)

Visualizing Key Pathways and Processes

To further elucidate the factors influencing bictegravir levels, the following diagrams illustrate its metabolic pathway and a typical experimental workflow for pharmacokinetic analysis.







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- To cite this document: BenchChem. [Unveiling Bictegravir's Journey: A Comparative Pharmacokinetic Analysis Across Diverse Patient Populations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622781#comparative-analysis-of-bictegravir-levels-in-different-patient-populations]

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